

nigericin solvent and stock solution preparation

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Compound of Interest

Compound Name: *Nigericin*

Cat. No.: *B1684572*

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Application Notes and Protocols: Nigericin

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solvent properties of **nigericin** and comprehensive protocols for the preparation of stock solutions. The included data and methodologies are intended to ensure accurate and reproducible experimental outcomes.

Physicochemical Properties and Solubility

Nigericin, available as a sodium salt, is a polyether antibiotic derived from *Streptomyces hygroscopicus*. It functions as a potent K⁺/H⁺ ionophore, disrupting the membrane potential of mitochondria.[1][2] The sodium salt is typically supplied as a white to off-white crystalline solid or powder.[3][4]

Solubility Data

Nigericin exhibits good solubility in various organic solvents but is poorly soluble in water and aqueous buffers.[2][5] For applications requiring an aqueous solution, it is recommended to first dissolve **nigericin** in an organic solvent like ethanol before diluting with the desired aqueous medium.[5]

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	~50 mg/mL	[1][3]
Ethanol (EtOH)	~20 mg/mL	[1][3][5]
Ethanol (alternative)	~120 mg/mL (sonication recommended)	[6]
Ethanol (alternative)	5 mg/mL	[7]
Dimethylformamide (DMF)	~1.2 mg/mL	[5]
Methanol	Soluble	[2][8]
Chloroform	Soluble	[8]
Dichloromethane	Soluble	[4]
Ethyl acetate	Soluble	[4]
Water	Poor/Insoluble	[2][4][8]
Ethanol:PBS (1:5, pH 7.2)	~0.15 mg/mL	[5]

Preparation of Stock Solutions

The following protocols provide step-by-step instructions for preparing **nigericin** stock solutions. It is crucial to use high-purity solvents to maintain the integrity of the compound.

Protocol 1: Preparation of a 10 mM Nigericin Stock Solution in DMSO

This protocol is suitable for most cell culture applications where DMSO is a tolerated solvent.

Materials:

- **Nigericin** sodium salt (MW: 746.94 g/mol) [3][7]
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following calculation: $\text{Mass (mg)} = \text{Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
For 1 mL of a 10 mM solution: $1 \text{ mL} \times 10 \text{ mmol/L} \times 746.94 \text{ g/mol} = 7.47 \text{ mg}$ A common protocol is to reconstitute 5 mg of **nigericin** powder in 669 μL of DMSO to yield a 10 mM stock solution.[\[1\]](#)
- Dissolution: Carefully weigh the required amount of **nigericin** sodium salt and add it to a sterile tube. Add the calculated volume of DMSO.
- Mixing: Vortex the solution until the **nigericin** is completely dissolved. Gentle warming (e.g., 37°C for 10 minutes) and/or sonication can aid dissolution if precipitation is observed.[\[9\]](#)[\[10\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#) Store the aliquots at -20°C for up to 2 months or at -80°C for up to a year.[\[1\]](#)[\[11\]](#)

Protocol 2: Preparation of a 5 mg/mL Nigericin Stock Solution in Ethanol

This protocol is an alternative for experiments where DMSO might interfere with the assay.

Materials:

- **Nigericin** sodium salt
- 200 proof (100%) Ethanol, sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

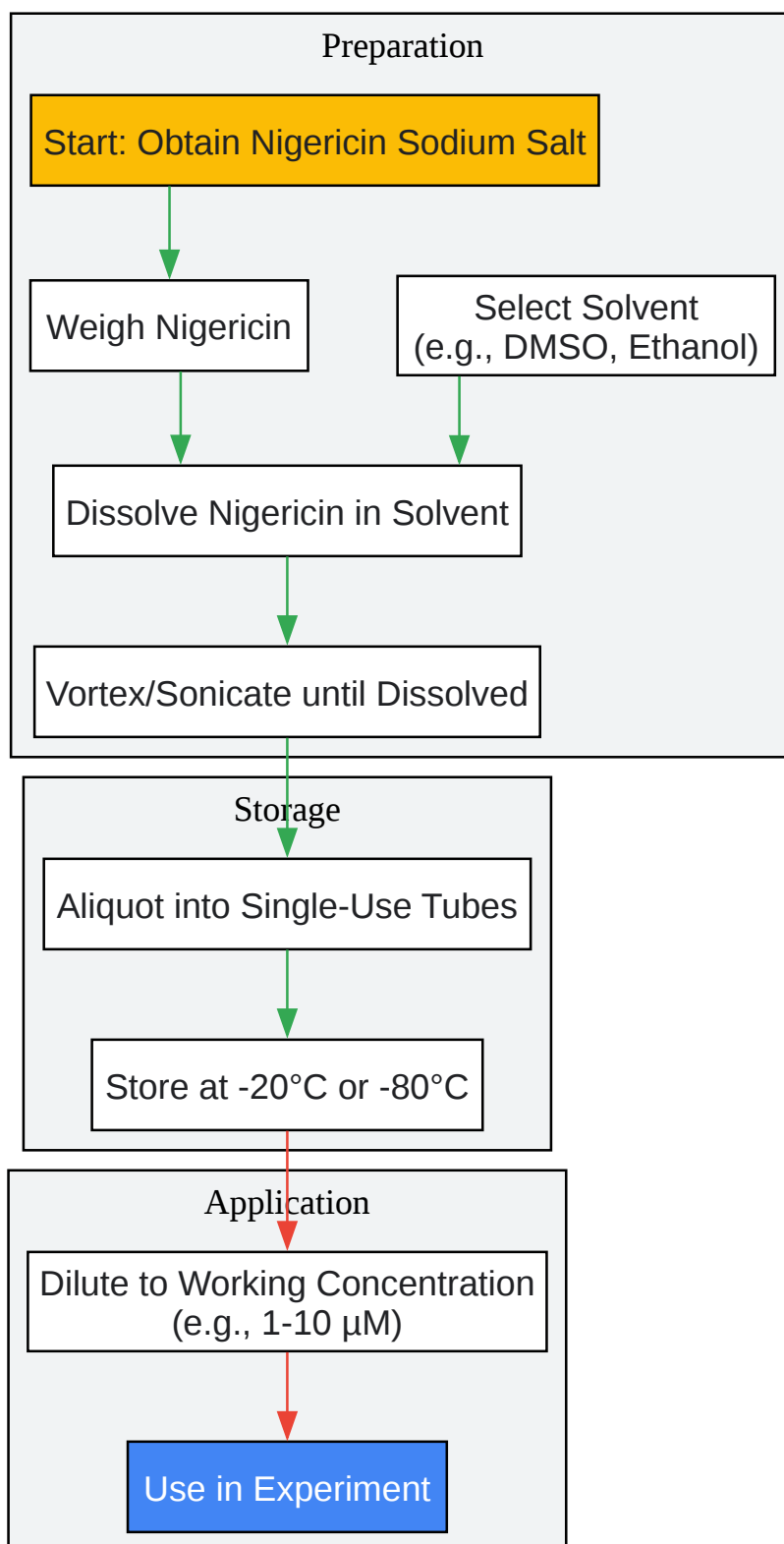
Procedure:

- Weighing: Weigh 5 mg of **nigericin** sodium salt into a sterile tube.
- Dissolution: Add 1 mL of 100% ethanol to the tube.
- Mixing: Vortex thoroughly until the powder is fully dissolved. If insolubles are observed, brief warming may be necessary.[\[10\]](#)
- Aliquoting and Storage: Dispense into single-use aliquots and store at -20°C. The ethanolic stock solution is stable for several months when stored properly.

Experimental Workflow and Signaling Pathway

Experimental Workflow: Nigericin Stock Solution Preparation

The following diagram outlines the general workflow for preparing a **nigericin** stock solution.

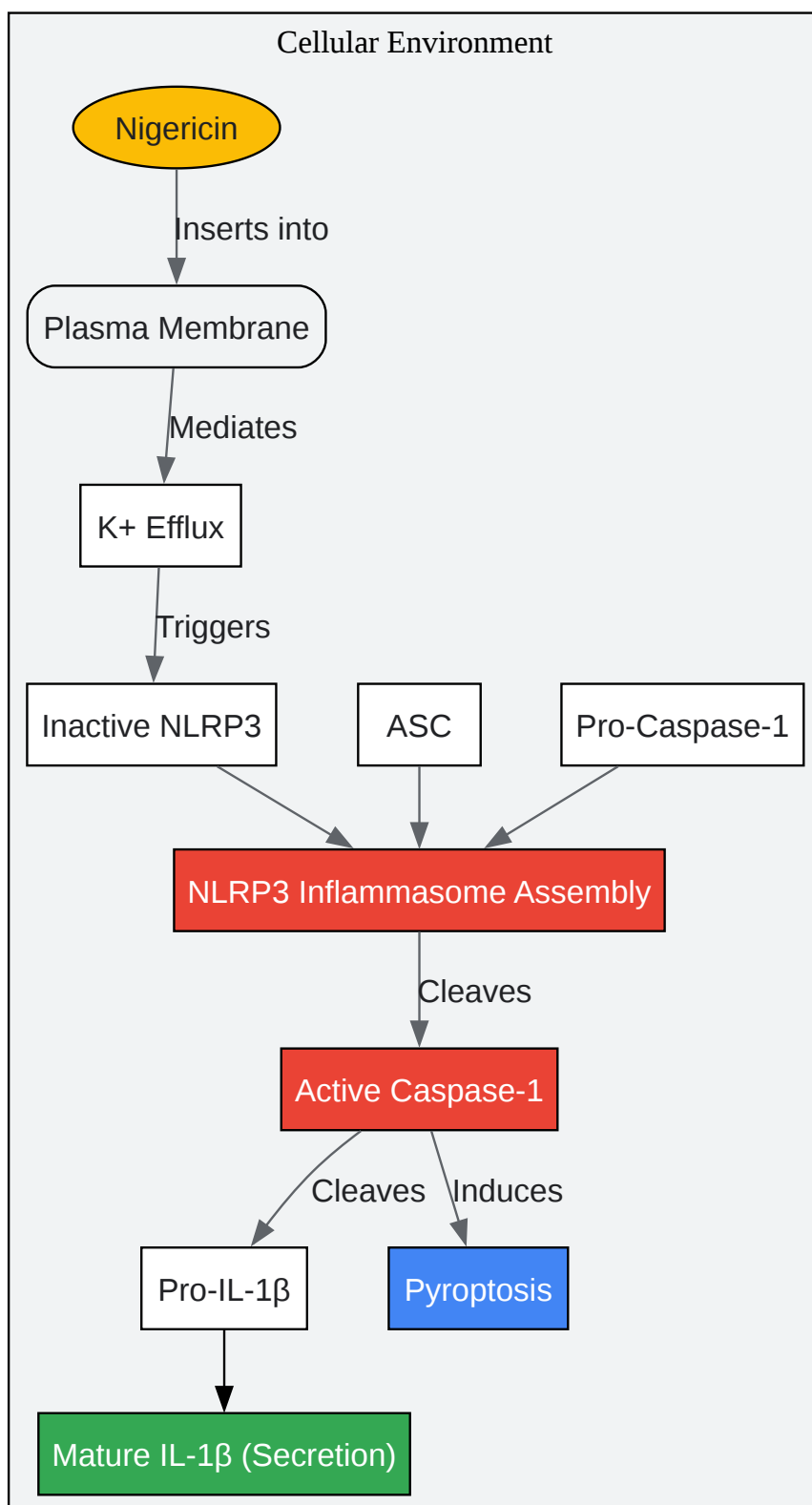


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Caption: Workflow for preparing a **nigericin** stock solution.

Signaling Pathway: Nigericin-Induced NLRP3 Inflammasome Activation

Nigericin is a classical activator of the NLRP3 inflammasome. It acts as a K^+/H^+ ionophore, leading to a net efflux of intracellular potassium. This decrease in cytosolic K^+ is a key trigger for the assembly of the NLRP3 inflammasome complex.



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Caption: **Nigericin**-induced NLRP3 inflammasome activation pathway.

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